

Vanillylamine Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Vanillylamine hydrochloride*

Cat. No.: B023838

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This technical guide provides an in-depth overview of the physicochemical characteristics, synthesis, and biological significance of **Vanillylamine hydrochloride** (CAS 7149-10-2). Designed for researchers, scientists, and drug development professionals, this document offers detailed experimental protocols, quantitative data, and visual representations of key signaling pathways and workflows to support advanced research and development endeavors.

Vanillylamine hydrochloride is a biogenic amine and a pivotal intermediate in the biosynthesis of capsaicin, the pungent compound found in chili peppers.^[1] Its structural similarity to catecholamines has prompted investigations into its broader biological activities.^[1]

Physicochemical Characteristics

A comprehensive understanding of the physicochemical properties of **Vanillylamine hydrochloride** is essential for its application in research. These properties influence its solubility, stability, and interactions within biological systems.

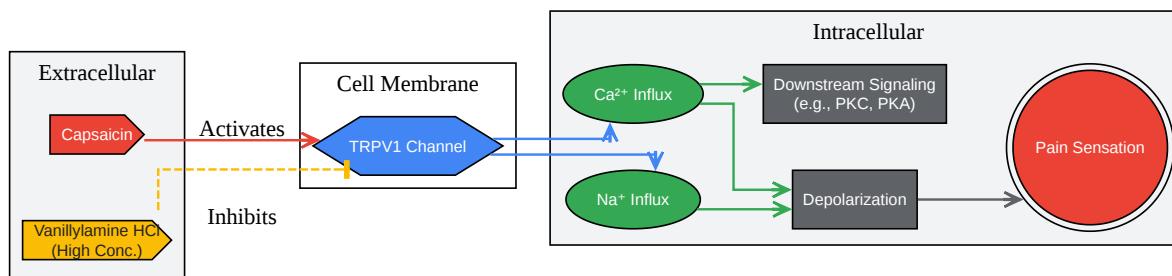
Property	Value	Reference(s)
Molecular Formula	C ₈ H ₁₂ ClNO ₂	[1]
Molecular Weight	189.64 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	215-220 °C (with decomposition)	[1]
Solubility	Freely soluble in water (≥50 mg/mL) and soluble in methanol.	[1]
Purity	≥97% to ≥99% (supplier dependent)	[2] [3]

Biological Significance and Signaling Pathways

Vanillylamine hydrochloride's biological relevance extends beyond its role as a capsaicin precursor. It has been shown to interact with key signaling pathways, indicating its potential for broader pharmacological applications.

Interaction with Transient Receptor Potential Vanilloid 1 (TRPV1)

While capsaicin is a potent agonist of the TRPV1 receptor, a non-selective cation channel involved in pain sensation, inflammation, and thermoregulation, vanillylamine exhibits a more nuanced interaction.[\[4\]](#)[\[5\]](#) At high concentrations, vanillylamine has been observed to act as an inhibitor or negative modulator of TRPV1 activation induced by capsaicin and acidic conditions.[\[6\]](#) This suggests a potential role in modulating pain and inflammatory responses.

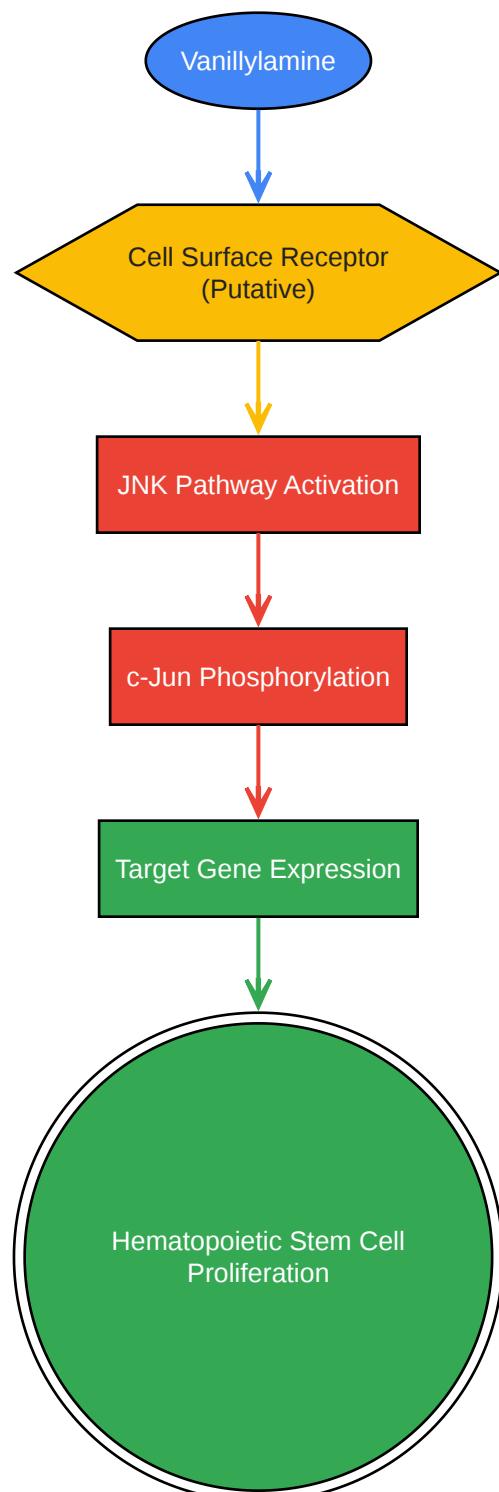


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Modulation of TRPV1 signaling by **Vanillylamine hydrochloride**.

JNK Pathway Activation

Recent studies have indicated that vanillylamine produced by gut microbiota can activate the c-Jun N-terminal kinase (JNK) pathway.^{[1][7]} This activation has been shown to promote the proliferation of hematopoietic stem cells, suggesting a therapeutic potential for alleviating chemotherapy-induced myelosuppression.^{[1][7]}

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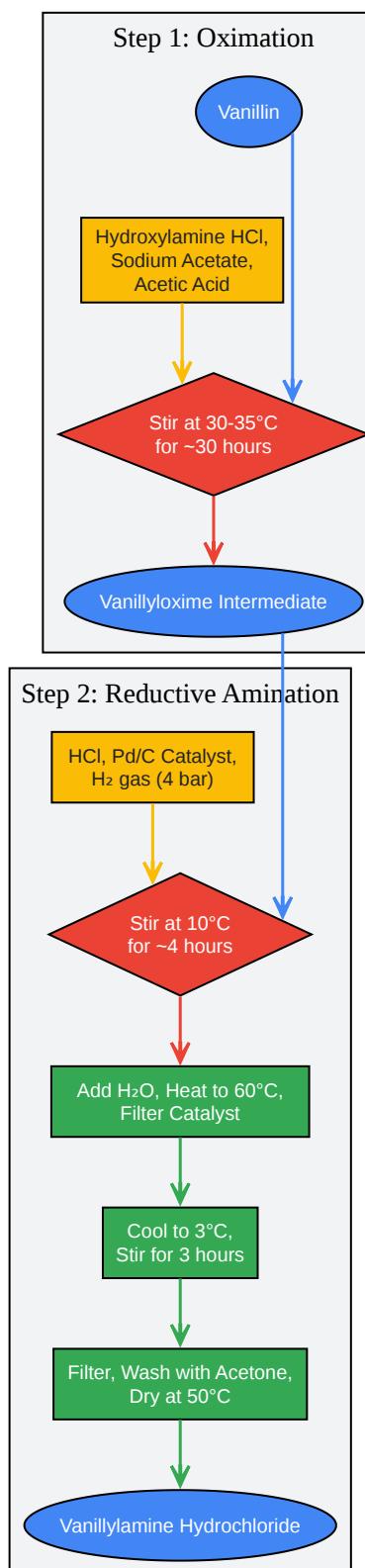
Vanillylamine-induced JNK signaling cascade.

Experimental Protocols

Detailed methodologies are crucial for the reproducible and accurate investigation of **Vanillylamine hydrochloride**.

Synthesis of Vanillylamine Hydrochloride from Vanillin

A common and scalable method for preparing **Vanillylamine hydrochloride** involves a two-step process starting from vanillin.

[Click to download full resolution via product page](#)**Workflow for the synthesis of Vanillylamine hydrochloride.**

Protocol:

- Oximation: Suspend vanillin (56.58 g) in glacial acetic acid (283 ml). Add anhydrous sodium acetate (32.02 g) and hydroxylamine hydrochloride (28.29 g). Heat the mixture to 30-35°C and stir for approximately 30 hours to form the vanillyloxime intermediate.[4]
- Reductive Amination: To the reaction mixture from the previous step, add hydrochloric acid (38 ml) and Palladium on Carbon (Pd/C) catalyst (6.2 g). Pressurize the vessel with hydrogen gas to 4 bar and stir vigorously at 10°C for 4 hours.[4]
- Work-up and Isolation: After the reaction, add water (71 ml) and heat to 60°C. Filter to remove the catalyst. Cool the filtrate to 3°C and stir for 3 hours to facilitate crystallization. Collect the precipitated **Vanillylamine hydrochloride** by filtration, wash with cold acetone, and dry.[4]

Purity Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for determining the purity of **Vanillylamine hydrochloride**.

Instrumentation and Conditions:

- HPLC System: Equipped with a pump, autosampler, column oven, and UV-Vis or Diode Array Detector (DAD).
- Column: C18 stationary phase.
- Mobile Phase: A mixture of acetonitrile and acidified water (e.g., with formic or acetic acid).
- Detection Wavelength: Approximately 280 nm.

Protocol:

- Standard Preparation: Prepare a stock solution of **Vanillylamine hydrochloride** in methanol (e.g., 1 mg/mL).

- Sample Preparation: Dissolve a known amount of the synthesized product in the mobile phase.
- Injection and Analysis: Inject the standard and sample solutions into the HPLC system.
- Quantification: Compare the peak area of the analyte in the sample to that of the standard to determine purity.

Spectroscopic Analysis

Spectroscopic methods are essential for the structural confirmation of **Vanillylamine hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: Dissolve 5-10 mg of the compound in a suitable deuterated solvent (e.g., D₂O, DMSO-d₆).
- Acquisition: Obtain ¹H and ¹³C NMR spectra on a high-resolution NMR spectrometer.
- Analysis: The resulting spectra should be consistent with the known chemical structure of **Vanillylamine hydrochloride**.

Infrared (IR) Spectroscopy:

- Sample Preparation: Prepare a KBr pellet or use a suitable sampling accessory for solid samples.
- Acquisition: Obtain the IR spectrum over a typical range of 4000-400 cm⁻¹.
- Analysis: Identify characteristic absorption bands corresponding to the functional groups present in the molecule (e.g., O-H, N-H, C-H, C=C aromatic, C-O).

Safety and Handling

Vanillylamine hydrochloride should be handled with appropriate safety precautions. It can cause skin and serious eye irritation and may cause respiratory irritation.[5]

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[5]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.[5]
- Handling: Avoid creating dust. Slowly add the solid to solvents to prevent splashing.[5]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[6] The compound is hygroscopic and should be stored under an inert atmosphere if possible.[1]

This technical guide serves as a foundational resource for researchers working with **Vanillylamine hydrochloride**. By providing comprehensive data and detailed protocols, it aims to facilitate further exploration of this versatile compound's potential in medicinal chemistry and drug development.

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